

6-Fluoro-1-tetralone structure and molecular weight

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Compound of Interest

Compound Name: 6-Fluoro-1-tetralone

Cat. No.: B1316269

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Technical Guide: 6-Fluoro-1-tetralone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **6-Fluoro-1-tetralone**, a key intermediate in the synthesis of pharmaceuticals and other fine chemicals. This document outlines its chemical structure, molecular properties, and a detailed experimental protocol for its synthesis.

Core Compound Properties

6-Fluoro-1-tetralone is a fluorinated derivative of tetralone. Its structure consists of a bicyclic aromatic ketone, specifically a dihydronaphthalenone, with a fluorine atom substituted at the 6th position of the aromatic ring. This fluorine substitution can significantly influence the molecule's reactivity and biological properties, making it a valuable building block in medicinal chemistry.

Quantitative Data Summary

The key quantitative properties of **6-Fluoro-1-tetralone** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₉ FO	[1][2]
Molecular Weight	164.18 g/mol	[1][2]
CAS Number	703-67-3	[1][2]
Appearance	Beige solid	
Melting Point	53-62 °C	

Experimental Protocols

This section details a common laboratory-scale synthesis of **6-Fluoro-1-tetralone** via intramolecular Friedel-Crafts acylation.

Synthesis of 6-Fluoro-1-tetralone from 4-(3-fluorophenyl)butyric acid

This procedure outlines the cyclization of 4-(3-fluorophenyl)butyric acid to form **6-Fluoro-1-tetralone** using polyphosphoric acid (PPA) as a catalyst and dehydrating agent.[3][4]

Materials:

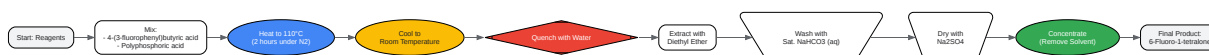
- 4-(3-fluorophenyl)butyric acid (1.92 g, 10.5 mmol)
- Polyphosphoric acid (PPA) (2 g)
- Nitrogen gas (for inert atmosphere)
- Water (for quenching)
- Diethyl ether (for extraction)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate (for drying)

Procedure:

- A mixture of 4-(3-fluorophenyl)butyric acid (1.92 g) and polyphosphoric acid (2 g) is prepared in a suitable reaction flask.[3]
- The mixture is heated to 110°C under a nitrogen atmosphere for 2 hours.[3]
- After the reaction is complete, the mixture is cooled to room temperature.[3]
- The reaction is quenched by the careful addition of water.[3]
- The reaction mixture is then diluted with diethyl ether for extraction.[3]
- The organic layer is washed twice with a saturated aqueous solution of sodium bicarbonate.[3]
- The separated organic phase is dried over anhydrous sodium sulfate.[3]
- The solvent is removed by concentration (e.g., rotary evaporation) to yield the crude product.[3]
- This procedure yields **6-Fluoro-1-tetralone** (1.51 g, 87% yield).[3]
- The final product can be characterized by NMR spectroscopy.[3]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **6-Fluoro-1-tetralone**.



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Caption: Workflow for the synthesis of **6-Fluoro-1-tetralone**.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. chemwhat.com [chemwhat.com]
- 3. 6-Fluoro-1-tetralone | 703-67-3 [chemicalbook.com]
- 4. echemi.com [echemi.com]
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